

What is Decanoic acid-d19 and its chemical properties?

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Compound of Interest		
Compound Name:	Decanoic acid-d19	
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An In-depth Technical Guide to Decanoic Acidd19

Decanoic acid-d19 is the deuterated form of decanoic acid, a medium-chain saturated fatty acid also known as capric acid.[1][2] In this isotopically labeled version, 19 hydrogen atoms have been replaced by their stable isotope, deuterium.[1][3] This modification makes it an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantification, where it serves as an ideal internal standard.[3][4][5] Its chemical behavior is nearly identical to its unlabeled counterpart, but its increased mass allows it to be distinguished in a mass spectrometer.

This guide provides a comprehensive overview of the chemical properties, applications, and relevant experimental protocols for **Decanoic acid-d19**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Decanoic acid-d19 is characterized by its specific physical and chemical properties, which are critical for its application in laboratory settings. The compound is typically a white solid or colorless oil at room temperature and is soluble in organic solvents but has limited solubility in water.[1][5]



Property	Value	
Synonyms	Capric Acid-d19, Decylic Acid-d19, FA 10:0-d19	
Chemical Formula	C10HD19O2 / CD3(CD2)8COOH	
Molecular Weight	191.38 g/mol [2][4][5]	
CAS Number	88170-22-3[2][4][5]	
Appearance	White solid, colorless liquid/solid mixture, or an oil[1][4][5]	
Melting Point	30-32 °C[6][7]	
Boiling Point	268-270 °C[6][7]	
Density	0.991 g/mL at 25 °C[6]	
Purity	≥98% atom % D; ≥99% deuterated forms[2][5]	
Solubility	DMSO: 10 mg/mL or 130 mg/mL (with warming) [4][8]DMF: 25 mg/mL[5][8]Ethanol: 25 mg/mL[5] [8]Ethanol:PBS (pH 7.2) (1:1): 0.5 mg/mL[5][8]	
Storage Conditions	Pure Form: Room temperature or -20°C[2][4]In Solvent: -80°C (6 months) or -20°C (1 month)[4 [9]	

Core Applications in Research and Development

The primary application of **Decanoic acid-d19** is its use as an internal standard for the precise quantification of unlabeled decanoic acid in various biological matrices using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[3][4][5] Stable isotope-labeled internal standards are considered the gold standard in quantitative bioanalysis because they compensate for variability during sample preparation, extraction, and analysis.[1][10]

Key applications include:



- Metabolomics and Lipidomics: Used to accurately measure levels of decanoic acid in studies of fatty acid metabolism.[2][3]
- Pharmacokinetic (PK) Studies: Essential for quantifying drug candidates that are structurally similar to fatty acids or for studying the effect of drugs on fatty acid metabolism.
- Clinical Diagnostics: Can be used in the development of diagnostic tests, for example, altered plasma levels of decanoic acid have been investigated as a potential biomarker for colorectal cancer.
- Drug Development: The unlabeled form, decanoic acid, is studied for its therapeutic
 potential, including its role as a non-competitive inhibitor of AMPA receptors, which has
 antiseizure effects.[4][5] Decanoic acid-d19 is crucial for accurately measuring the
 concentration of the active compound in these studies.

Experimental Protocols and Methodologies

The use of **Decanoic acid-d19** as an internal standard is a cornerstone of quantitative mass spectrometry. Below is a representative protocol for the quantification of decanoic acid in a biological plasma sample using LC-MS/MS.

Protocol: Quantification of Decanoic Acid in Plasma using LC-MS/MS

- 1. Preparation of Stock and Working Solutions:
- Decanoic Acid Standard Stock: Prepare a 1 mg/mL stock solution of unlabeled decanoic acid in methanol.
- Internal Standard (IS) Stock: Prepare a 1 mg/mL stock solution of Decanoic acid-d19 in methanol.
- Working Solutions: Create a series of calibration standards by serially diluting the decanoic acid stock solution. Prepare a fixed-concentration IS working solution (e.g., 100 ng/mL) by diluting the IS stock.[11][12]
- 2. Sample Preparation and Extraction:
- Thaw plasma samples on ice.



- To 100 μL of each plasma sample (calibrator, quality control, or unknown), add a precise volume (e.g., 10 μL) of the **Decanoic acid-d19** internal standard working solution.[11][13]
 This step should be done as early as possible to account for variability in the entire workflow.
 [13]
- Vortex briefly to mix.
- Precipitate proteins by adding 300 μL of cold acetonitrile. Vortex vigorously for 1 minute.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.[11]
- Carefully transfer the supernatant to a new tube or vial for LC-MS/MS analysis.[12]

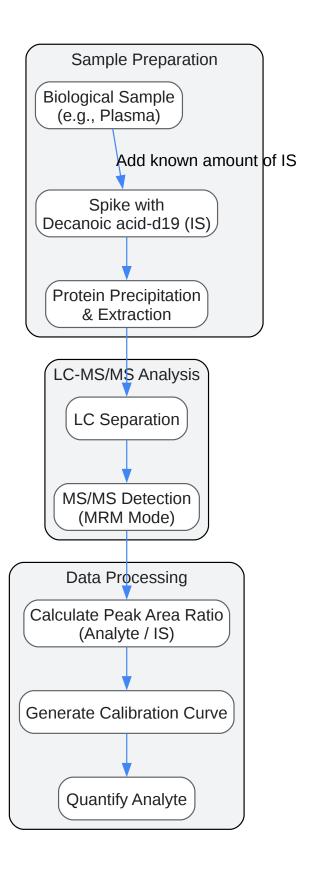
3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5-10 μL.
- Mass Spectrometry (MS/MS):
- Ionization Mode: Electrospray Ionization (ESI), typically in negative mode for carboxylic acids.
- Detection Mode: Multiple Reaction Monitoring (MRM).[11]
- MRM Transitions: Monitor specific precursor-to-product ion transitions for both decanoic acid and Decanoic acid-d19.
- 4. Data Analysis and Quantification:
- Integrate the peak areas for both the analyte (decanoic acid) and the internal standard (Decanoic acid-d19).
- Calculate the ratio of the analyte peak area to the internal standard peak area for all samples.
- Generate a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of decanoic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.[13]

Visualizing Workflows and Pathways



Diagrams are essential for illustrating complex experimental processes and biological mechanisms.



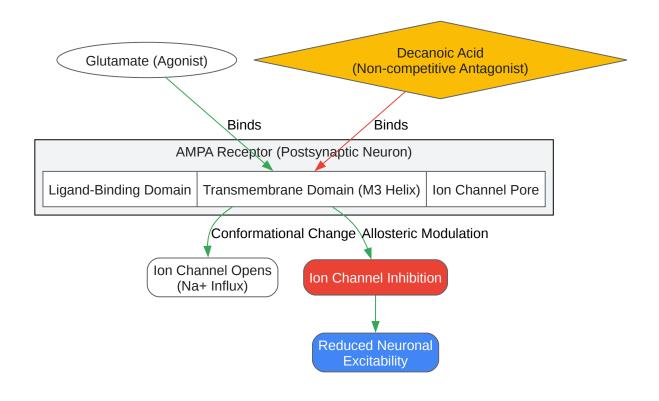


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Caption: Workflow for using **Decanoic acid-d19** as an internal standard.

Biological Interaction: Inhibition of AMPA Receptors

Unlabeled decanoic acid has been identified as a direct, non-competitive antagonist of AMPA (α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid) receptors, a key mechanism contributing to the antiseizure effects of the medium-chain triglyceride (MCT) ketogenic diet.[2] [4][5] It binds to a site on the M3 helix of the AMPA-GluA2 transmembrane domain, which is involved in channel gating, thereby inhibiting excitatory neurotransmission.[2][3][4][14]



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Caption: Mechanism of Decanoic Acid's inhibition of the AMPA receptor.



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